

Thermochemistry of 2,4-Lutidine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethylpyridine

Cat. No.: B042361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of 2,4-Lutidine (**2,4-dimethylpyridine**). The information is curated for professionals in research, science, and drug development who require precise data for reaction modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, details experimental methodologies for thermochemical measurements, and provides visualizations of experimental workflows and a representative synthesis pathway.

Core Thermochemical Data

The following tables summarize the essential thermochemical data for 2,4-Lutidine in its liquid and gaseous phases. These values are critical for understanding the energetic landscape of reactions involving this compound.

Table 1: Enthalpy Data for 2,4-Lutidine

Thermochemical Property	Value (kJ/mol)	Phase	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	63.9	Gas	--INVALID-LINK--[1]
Standard Enthalpy of Combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-4033.4	Liquid	--INVALID-LINK--[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H$)	42.9	Liquid	--INVALID-LINK--[3]
Enthalpy of Fusion ($\Delta_{\text{fus}} H$)	2.11	Solid	--INVALID-LINK--[3]

Table 2: Physical Properties Relevant to Thermochemistry

Property	Value	Reference
Molecular Weight	107.1531 g/mol	--INVALID-LINK--[1][3]
Boiling Point (at 760 mmHg)	159 °C (432.15 K)	--INVALID-LINK--[4]
Melting Point	-60 °C (213.15 K)	--INVALID-LINK--[4]
Vapor Pressure (at 25 °C)	3.559 mmHg	--INVALID-LINK--[5]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the methodologies for key experiments.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of 2,4-Lutidine is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a

constant-volume, oxygen-rich environment.

Materials and Apparatus:

- Adiabatic bomb calorimeter
- Oxygen bomb
- Crucible (platinum or fused silica)
- High-purity 2,4-Lutidine sample
- Benzoic acid (for calibration)
- Fuse wire (platinum or nickel-chromium)
- Oxygen cylinder with pressure regulator
- High-precision thermometer or temperature sensor
- Balance (accurate to 0.1 mg)
- Distilled water

Procedure:

- Calibration: The heat capacity of the calorimeter is determined by combusting a known mass of a standard substance, typically benzoic acid, for which the heat of combustion is accurately known.
- Sample Preparation: A precise mass (approximately 1 gram) of 2,4-Lutidine is weighed into the crucible. A fuse wire of known length is attached to the electrodes of the bomb head, with the wire in contact with the sample.
- Assembly of the Bomb: The crucible is placed in the bomb, and 1 mL of distilled water is added to saturate the internal atmosphere and ensure that the water formed during combustion is in the liquid state. The bomb is then sealed.

- **Pressurization:** The bomb is purged of air and then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in the calorimeter bucket, which is filled with a known mass of distilled water. The calorimeter lid, equipped with a stirrer and a temperature measuring device, is secured.
- **Combustion:** The system is allowed to reach thermal equilibrium. The initial temperature is recorded. The sample is then ignited by passing an electric current through the fuse wire.
- **Temperature Measurement:** The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Data Analysis:** The heat released by the combustion of the sample is calculated from the temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of combustion of the fuse wire and the formation of nitric acid from residual nitrogen in the bomb. The enthalpy of combustion per mole of 2,4-Lutidine is then calculated.

Determination of Enthalpy of Vaporization via Vapor Pressure Measurement (Static Method)

The enthalpy of vaporization can be determined from the variation of vapor pressure with temperature using the Clausius-Clapeyron equation. The static method is a direct way to measure the vapor pressure of a liquid at different temperatures.

Materials and Apparatus:

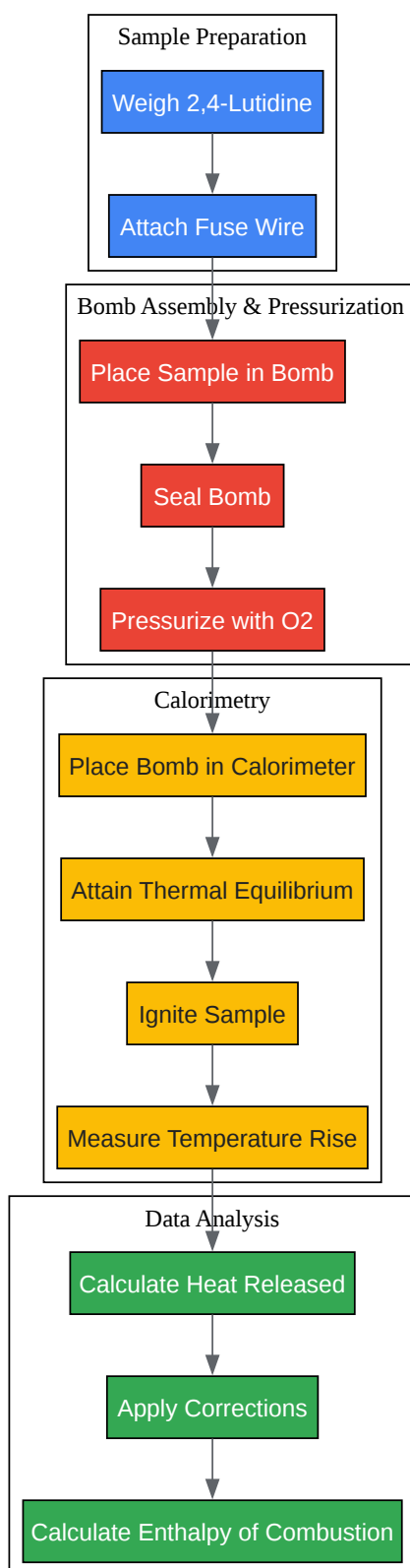
- Thermostatic bath with a transparent window
- Sample cell connected to a pressure measurement system (manometer or pressure transducer)
- High-purity 2,4-Lutidine sample
- Vacuum pump
- Temperature sensor

Procedure:

- **Sample Degassing:** A sample of 2,4-Lutidine is placed in the sample cell. The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Temperature Control:** The sample cell is immersed in the thermostatic bath, and the temperature is set to the desired value and allowed to stabilize.
- **Equilibrium:** The system is allowed to reach thermal equilibrium, at which point the pressure of the vapor in equilibrium with the liquid becomes constant.
- **Pressure Measurement:** The vapor pressure of the sample is measured using the pressure measurement system.
- **Data Collection:** Steps 2-4 are repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.
- **Data Analysis:** The enthalpy of vaporization is calculated from the slope of a plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature, based on the integrated form of the Clausius-Clapeyron equation.

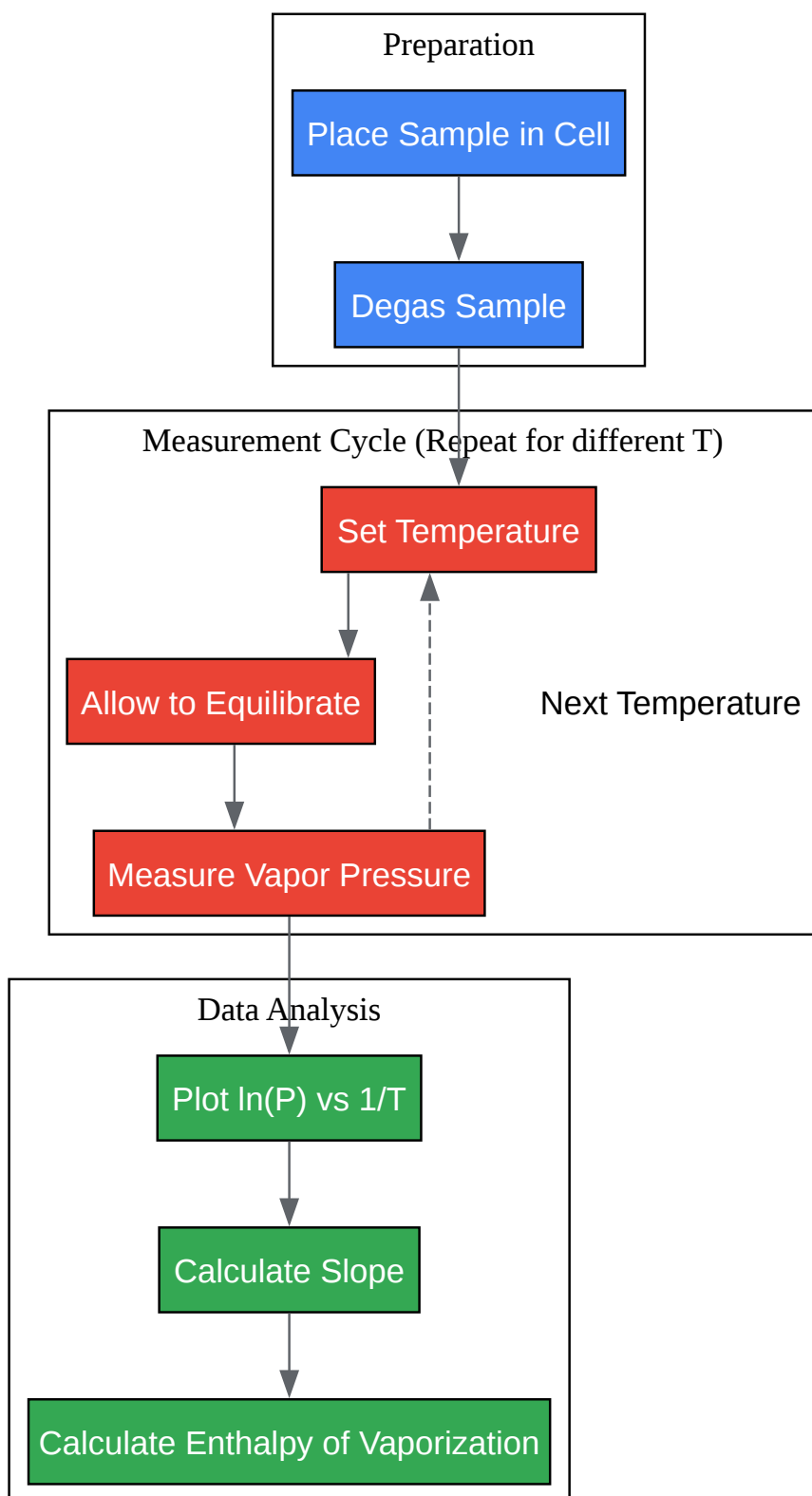
Visualizations

The following diagrams illustrate key experimental workflows and a generalized synthesis pathway for 2,4-Lutidine.



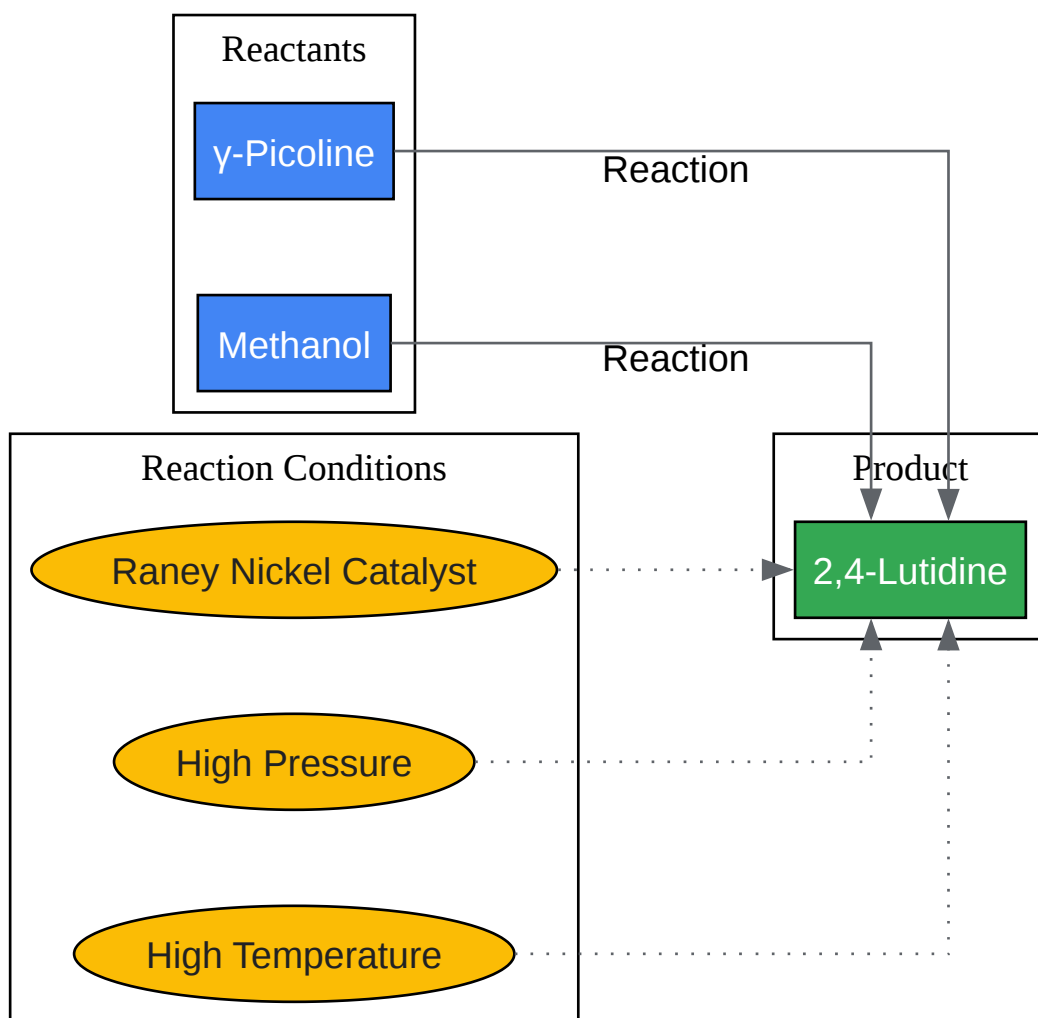
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Caption: Workflow for Bomb Calorimetry.



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Caption: Workflow for Vapor Pressure Measurement.



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Caption: Generalized Synthesis of 2,4-Lutidine.

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